

4-(Dimethylamino)cinnamaldehyde molecular weight and formula

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Compound of Interest

Compound Name: 4-(Dimethylamino)cinnamaldehyde

Cat. No.: B3420884

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An In-depth Technical Guide on 4-(Dimethylamino)cinnamaldehyde

This guide provides the fundamental physicochemical properties of 4-(Dimethylamino)cinnamaldehyde, a reagent commonly utilized by researchers and scientists in drug development and various biochemical assays.

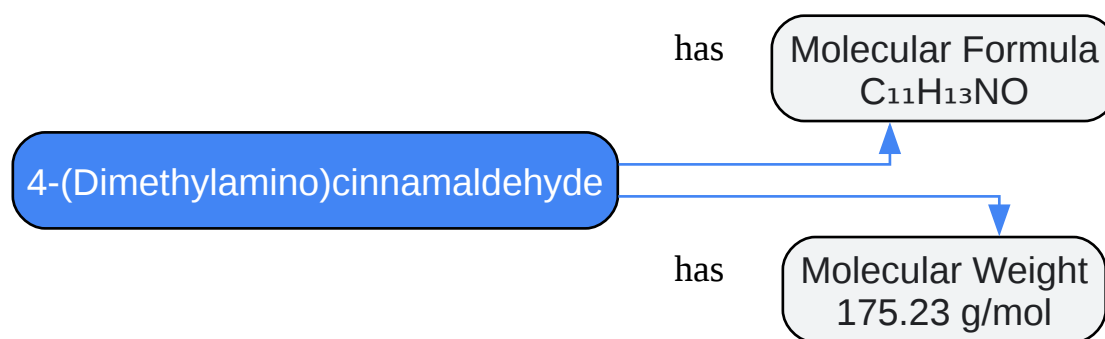
Core Physicochemical Data

4-(Dimethylamino)cinnamaldehyde, also known as DMAC or DMACA, is a reagent frequently used for the determination of indole production by microorganisms and in the quantification of proanthocyanidins.^{[1][2]} Its key molecular identifiers are summarized below for easy reference.

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₃ NO	^{[1][3][4][5]}
Molecular Weight	175.23 g/mol	^{[3][4][5]}
CAS Number	6203-18-5	^{[1][5]}

Logical Relationship of Molecular Properties

The following diagram illustrates the direct relationship between the chemical compound and its fundamental molecular properties.



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Fig. 1: Core molecular properties of **4-(Dimethylamino)cinnamaldehyde**.

Note on Experimental Protocols and Signaling Pathways: The query pertains to the fundamental molecular characteristics of **4-(Dimethylamino)cinnamaldehyde**. As such, detailed experimental protocols for its synthesis or use, and diagrams of biological signaling pathways, are beyond the scope of this specific technical summary.

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References

- 1. 4-(Dimethylamino)cinnamaldehyde | 6203-18-5 [chemicalbook.com]
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- 3. 4-(Dimethylamino)-cinnamaldehyde | C11H13NO | CID 92224 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 4-(Dimethylamino)cinnamaldehyde | C11H13NO | CID 5284506 - PubChem [pubchem.ncbi.nlm.nih.gov]
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